

Application Notes and Protocols for 2-(Cyclopropylamino)nicotinonitrile

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Compound of Interest

Compound Name: 2-(Cyclopropylamino)nicotinonitrile

Cat. No.: B1354240

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Abstract

This document provides a comprehensive guide to the safe laboratory handling, storage, and use of **2-(Cyclopropylamino)nicotinonitrile** (CAS No. 52583-90-1). As a key building block in medicinal chemistry, particularly for kinase inhibitors, understanding its properties and associated hazards is critical for ensuring laboratory safety and experimental integrity.^[1] These protocols are synthesized from established safety data for the compound and related aminopyridine derivatives, emphasizing a proactive approach to risk mitigation. The causality behind each procedural step is explained to empower researchers with the knowledge to work safely and effectively.

Compound Identification and Hazard Analysis

2-(Cyclopropylamino)nicotinonitrile is a heterocyclic compound featuring a pyridine ring, a cyclopropylamino group, and a nitrile functional group.^{[2][3][4][5][6]} This unique structure contributes to its utility in pharmaceutical synthesis but also dictates its hazard profile.

Table 1: Chemical and Physical Properties^{[2][3][4][7]}

Property	Value	Source
CAS Number	52583-90-1	PubChem[2], ChemWhat[3]
Molecular Formula	C ₉ H ₉ N ₃	PubChem[2], SCBT[4]
Molecular Weight	159.19 g/mol	PubChem[2], SCBT[4]
Appearance	Solid (Typical)	N/A
Topological Polar Surface Area	48.7 Å ²	PubChem[2]

The primary hazards associated with **2-(Cyclopropylamino)nicotinonitrile**, as defined by the Globally Harmonized System (GHS), are significant and demand strict adherence to safety protocols.[2]

Table 2: GHS Hazard Classification for **2-(Cyclopropylamino)nicotinonitrile**[2]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Expert Analysis of Hazards: The hazard profile indicates that the compound is a potent irritant. The aminopyridine scaffold is known for its potential toxicity and irritant properties.[8][9][10][11] The nitrile group, while a key synthetic handle, can also contribute to toxicity. The primary routes of exposure are inhalation of dust, skin contact, and eye contact. All protocols must be designed to rigorously prevent these exposures.

Receiving and Initial Storage Protocol

Proper procedure begins the moment the compound arrives at the facility. A systematic approach to receiving and storing new chemicals prevents contamination and ensures long-term stability.



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Caption: Workflow for receiving and logging new chemical shipments.

Step-by-Step Protocol:

- **Inspect External Packaging:** Upon arrival, visually inspect the outer shipping container for any signs of damage (crushes, stains, tears). If damage is present, handle with extra caution.
- **Transfer to a Controlled Area:** Move the unopened package to a designated receiving area, preferably within a chemical fume hood.
- **Don Appropriate PPE:** Before opening, at a minimum, wear a lab coat, safety glasses with side shields (or chemical goggles), and nitrile gloves.[8][10] The importance of this step cannot be overstated; it is the primary barrier against accidental exposure.
- **Inspect Primary Container:** Carefully open the shipping box and inspect the primary chemical container. Check for a secure cap and any evidence of cracks or leaks.
- **Verify and Document:** Cross-reference the container label with your order information and the supplier's Certificate of Analysis. Affix a dated "Date Received" label to the container. Log the chemical into your laboratory's inventory management system.
- **Transfer to Storage:** Immediately move the compound to its designated long-term storage location.

Long-Term Storage and Chemical Segregation

The stability and safety of laboratory chemicals are directly dependent on their storage environment. For **2-(Cyclopropylamino)nicotinonitrile**, the key considerations are preventing exposure to incompatible materials and maintaining controlled environmental conditions.

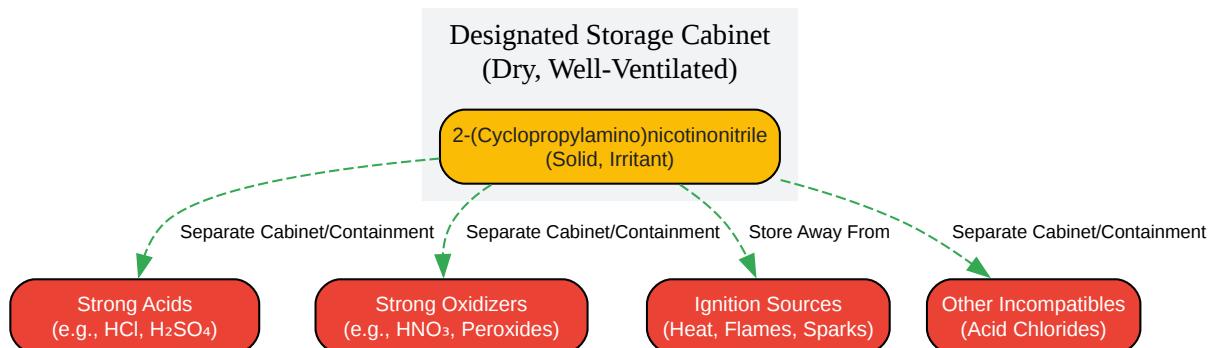
Storage Conditions:

- Temperature: Store at room temperature in a dry, well-ventilated area.[1][7] Avoid locations with significant temperature fluctuations or direct sunlight, which can degrade the compound over time.[9][12]
- Atmosphere: While some suppliers suggest storing under an inert atmosphere, for routine use, a tightly sealed container in a dry location is generally sufficient.[1][13] For long-term archival storage, flushing the container with argon or nitrogen is a best practice.
- Container: Always keep the compound in its original, clearly labeled container.[10] Ensure the cap is tightly sealed to prevent moisture ingress and sublimation.[14]

Chemical Segregation - The Causality of Incompatibility:

Storing incompatible chemicals together creates a significant risk. A spill or leak could lead to a violent reaction, fire, or the generation of toxic gases.[15][16] **2-(Cyclopropylamino)nicotinonitrile**, as a solid irritant and an aminopyridine derivative, must be segregated from the following hazard classes:

- Strong Oxidizing Agents (e.g., Nitrates, Perchlorates, Peroxides): Amines can react exothermically and sometimes violently with strong oxidizers.[14]
- Strong Acids (e.g., Hydrochloric Acid, Sulfuric Acid): As a basic compound (due to the pyridine and amino groups), it will react exothermically with strong acids.[10][15]
- Acid Chlorides and Anhydrides: These can react vigorously with the amino group.[17]
- Sources of Ignition: While the compound itself is not classified as flammable, it is a combustible solid.[11] Store away from open flames, hot plates, and other potential ignition sources.[16][18]



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Caption: Chemical segregation map for safe storage.

Protocol for Weighing and Handling Solid Compound

This protocol is designed to minimize aerosolization of the solid powder and prevent skin/eye contact.

Location and Equipment:

- All handling of the solid compound must be performed inside a certified chemical fume hood or in a ventilated balance enclosure.[8][11]
- Use an analytical balance with a draft shield.
- Have a designated set of spatulas and weighing papers/boats for this compound.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are mandatory.[8][10] Standard safety glasses are insufficient.
- Hand Protection: Wear compatible chemical-resistant gloves (nitrile is appropriate for incidental contact).[8] Always check gloves for tears or punctures before use.

- Body Protection: A flame-retardant lab coat, fully buttoned.
- Respiratory Protection: Not typically required if work is conducted within a fume hood. If weighing outside of a hood is unavoidable, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates is necessary.[\[19\]](#)

Step-by-Step Weighing Protocol:

- Prepare the Work Area: Decontaminate the surface of the balance and the fume hood sash. Place a fresh sheet of absorbent bench paper down.
- Assemble Equipment: Place weighing paper/boat, spatula, and the chemical container inside the fume hood.
- Tare the Balance: Place the weighing vessel on the balance and press the tare button.
- Dispense Solid: Open the container. Using a clean spatula, carefully transfer a small amount of the solid to the weighing vessel. Avoid scooping in a manner that creates dust. Gently tap the spatula to dispense powder; do not shake.
- Seal and Clean: Immediately and securely close the primary container. Use a disposable wipe lightly dampened with 70% ethanol to clean the spatula and the exterior of the container before removing them from the fume hood. Dispose of the wipe in a designated chemical waste bag.
- Post-Weighing: Record the weight. Proceed with the experimental procedure (e.g., dissolution in a solvent) within the fume hood.
- Doffing PPE: Remove gloves using the proper technique (peeling them off without touching the outer surface) and dispose of them in the chemical waste. Wash hands thoroughly with soap and water.[\[9\]](#)

Emergency Procedures

Preparedness is key to mitigating the harm from an accidental exposure or spill.

Exposure Response:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, occasionally lifting the upper and lower eyelids.[9][20] Remove contact lenses if present and easy to do.[8] Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing.[9] Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[20]
- Inhalation: Move the affected person to fresh air immediately.[8][20] If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[21] Rinse mouth with water. If the person is conscious, give them a couple of glasses of water to drink. Never give anything by mouth to an unconscious person.[22] Seek immediate medical attention.[9]

Spill Management Protocol:

This protocol applies to small spills (<5 grams) within a laboratory setting. For larger spills, evacuate the area and contact institutional Environmental Health & Safety (EHS).

- Alert and Isolate: Alert personnel in the immediate area. Restrict access to the spill zone.
- Ensure Ventilation: If not already in a fume hood, ensure the area is well-ventilated.
- Don PPE: Wear double nitrile gloves, chemical goggles, a lab coat, and if significant dust is present, respiratory protection.
- Contain and Absorb: Gently cover the spill with an inert absorbent material like vermiculite, sand, or a commercial spill absorbent.[8] Do NOT use combustible materials like paper towels to absorb the bulk powder.
- Clean-Up: Carefully sweep or scoop the absorbed material into a designated, labeled hazardous waste container. Avoid actions that create dust.
- Decontaminate: Wipe the spill area with a cloth dampened with a suitable solvent (e.g., isopropanol, ethanol), followed by soap and water.

- Dispose: All contaminated materials (absorbent, gloves, wipes) must be disposed of as hazardous chemical waste according to institutional guidelines.

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